

# Santalol proper disposal procedures

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## Compound of Interest

Compound Name: Santalol

Cat. No.: B049924

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Proper disposal of **Santalol** is critical for ensuring laboratory safety and environmental protection. Due to its classification as a skin sensitizer and its high toxicity to aquatic life, **Santalol** must be managed as hazardous waste in accordance with federal, state, and local regulations.<sup>[1][2][3]</sup> Under no circumstances should it be disposed of down the drain or in regular trash.<sup>[2][4]</sup>

## Immediate Safety and Handling

Before handling **Santalol** waste, it is essential to wear appropriate Personal Protective Equipment (PPE).

- Protective Gloves: Wear chemically impermeable gloves to prevent skin contact.
- Eye Protection: Use safety glasses or goggles.
- Lab Coat: A lab coat or other protective clothing should be worn.
- Ventilation: Handle **Santalol** in a well-ventilated area to avoid inhaling vapors.

## Santalol Waste Characterization

**Santalol** is classified as hazardous waste based on the following properties:

- Environmental Hazard: It is very toxic to aquatic life, with long-lasting effects.
- Health Hazard: It is a skin irritant and may cause an allergic skin reaction.

- Physical Hazard: It is a combustible liquid.

| Property          | Data   |
|-------------------|--|
| CAS Number        | 11031-45-1   |
| Hazard Statements | H315: Causes skin irritation<br>H317: May cause an allergic skin reaction<br>H410/H400: Very toxic to aquatic life with long lasting effects<br>H227: Combustible liquid |
| Flash Point       | 136°C (276.8°F)  |
| Specific Gravity  | 0.968 - 0.990 @ 20°C   |
| Incompatibilities | Strong oxidizing agents  |

## Step-by-Step Disposal Protocol

The disposal of **Santalol** must follow a structured protocol to comply with regulations and ensure safety.

### 1. Segregation:

- Collect **Santalol** waste in a dedicated container.
- Do not mix with other chemical waste streams unless compatibility is confirmed.
- Crucially, keep it separate from incompatible substances like strong oxidizing agents.

### 2. Containerization:

- Use a chemically compatible, non-reactive container that is in good condition and free from leaks. Plastic is often preferred.
- The container must have a secure, tightly-fitting lid to prevent spills and vapor release. Keep the container closed except when adding waste.

### 3. Labeling:

- Clearly label the container with the words "Hazardous Waste".
- Identify the contents as "**Santalol** Waste".
- Include relevant hazard warnings (e.g., Skin Sensitizer, Environmental Hazard).
- Note the date when waste was first added to the container.

#### 4. Storage:

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA).
- The SAA must be at or near the point of generation and under the control of laboratory personnel.
- Ensure the storage area is away from heat, sparks, or open flames due to **Santalol's** combustible nature.
- Adhere to institutional limits for the maximum volume of hazardous waste (typically up to 55 gallons) and storage duration (up to 12 months for a partially filled container) in an SAA.

#### 5. Final Disposal:

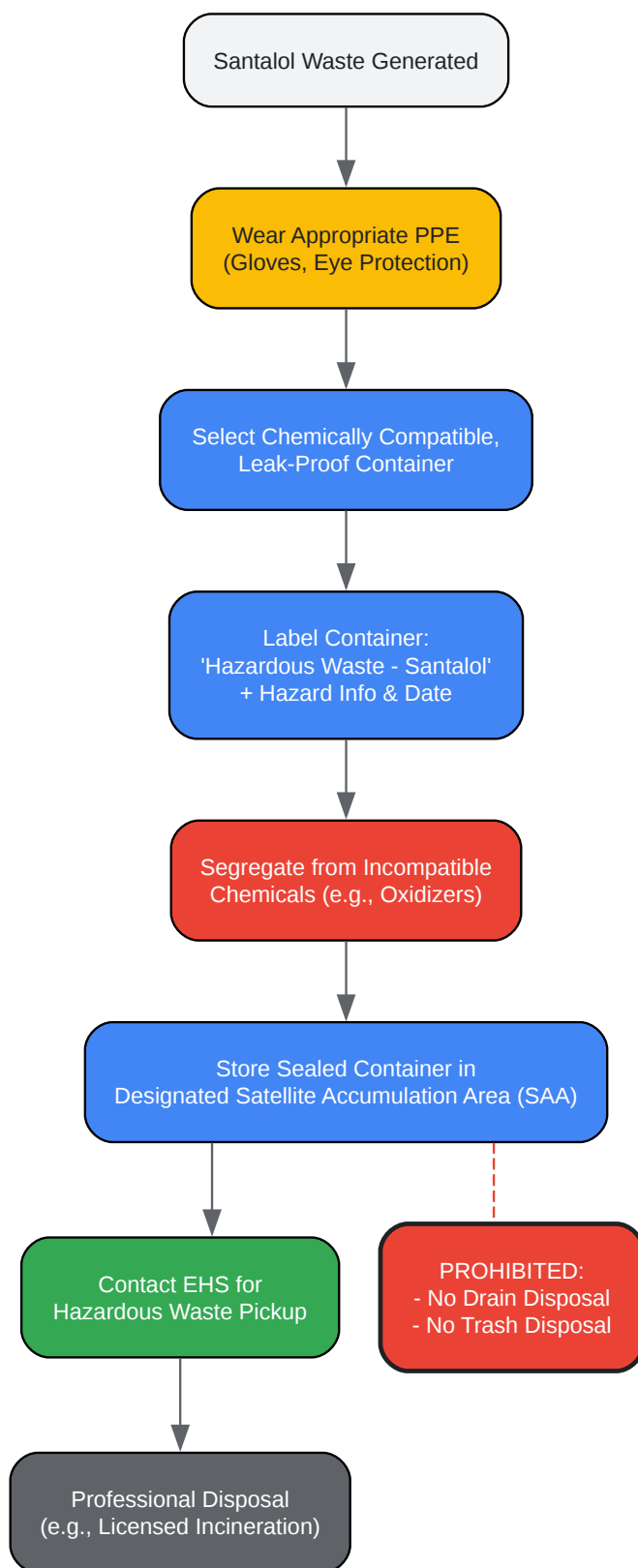
- Contact your institution's Environmental Health and Safety (EHS) department or equivalent hazardous waste management group to arrange for pickup.
- Provide them with accurate information about the waste stream.
- Professional disposal for this type of material often involves high-temperature incineration in a facility equipped with afterburners and scrubbers.

## Spill Management Protocol

In the event of a **Santalol** spill, immediate and correct action is required to mitigate risks.

- Evacuate and Ventilate: Evacuate non-essential personnel from the immediate vicinity and ensure the area is well-ventilated.

- **Eliminate Ignition Sources:** Remove all sources of ignition from the area.
- **Contain Spill:** Prevent the spill from spreading or entering drains and waterways.
- **Absorb Material:** Cover the spill with a non-combustible, inert absorbent material such as sand, diatomite, or universal binders.
- **Collect Waste:** Carefully collect the absorbed material and place it into a sealed, properly labeled container for hazardous waste disposal.
- **Decontaminate:** Clean the spill area thoroughly.
- **Dispose:** Manage the spill cleanup waste as hazardous **Santalol** waste, following the storage and disposal procedures outlined above.



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Caption: Workflow for the proper handling and disposal of **Santalol** waste.

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